

NSC 109555: A Comparative Analysis of Checkpoint Kinase 2 (Chk2) Selectivity

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NSC 109555

Cat. No.: B15582726

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the inhibitory activity of **NSC 109555** against Checkpoint Kinase 2 (Chk2) and Checkpoint Kinase 1 (Chk1). The data presented herein demonstrates the compound's notable selectivity for Chk2, a critical kinase in the DNA damage response pathway.

Data Presentation

The inhibitory potency of **NSC 109555** was determined using in vitro kinase assays, with the half-maximal inhibitory concentration (IC50) values summarized below. The data clearly illustrates a significant preference for Chk2 over Chk1.

Compound	Target Kinase	IC50	Selectivity (Chk1/Chk2)
NSC 109555	Chk2	240 nM[1][2]	>41-fold
NSC 109555	Chk1	>10 µM[1][2]	

IC50 values represent the concentration of the inhibitor required to reduce the enzyme activity by 50%.

Experimental Protocols

The following is a representative protocol for the in vitro kinase assays used to determine the IC50 values for **NSC 109555** against Chk1 and Chk2, based on established methodologies.

Chk1/Chk2 Kinase Assay

This assay measures the phosphorylation of a substrate peptide by the respective kinase in the presence of the inhibitor.

Materials:

- Enzymes: Recombinant human Chk1 and Chk2 kinases.
- Substrate: CHKtide peptide (KKKVSRSGLYRSPSPENLNRPR), a known substrate for both Chk1 and Chk2.
- Inhibitor: **NSC 109555** dissolved in Dimethyl Sulfoxide (DMSO).
- ATP: Adenosine triphosphate, [γ -³³P]ATP for radioactive detection.
- Kinase Assay Buffer: 20 mM HEPES (pH 7.5), 10 mM MgCl₂, 1 mM EGTA, 0.02% Brij 35, 0.02 mg/ml BSA, 1 mM Na₃VO₄, 2 mM DTT, and 1% DMSO.
- P81 Phosphocellulose Paper: For capturing the phosphorylated substrate.
- Wash Buffer: 0.75% Phosphoric acid.
- Scintillation Counter: For measuring radioactivity.

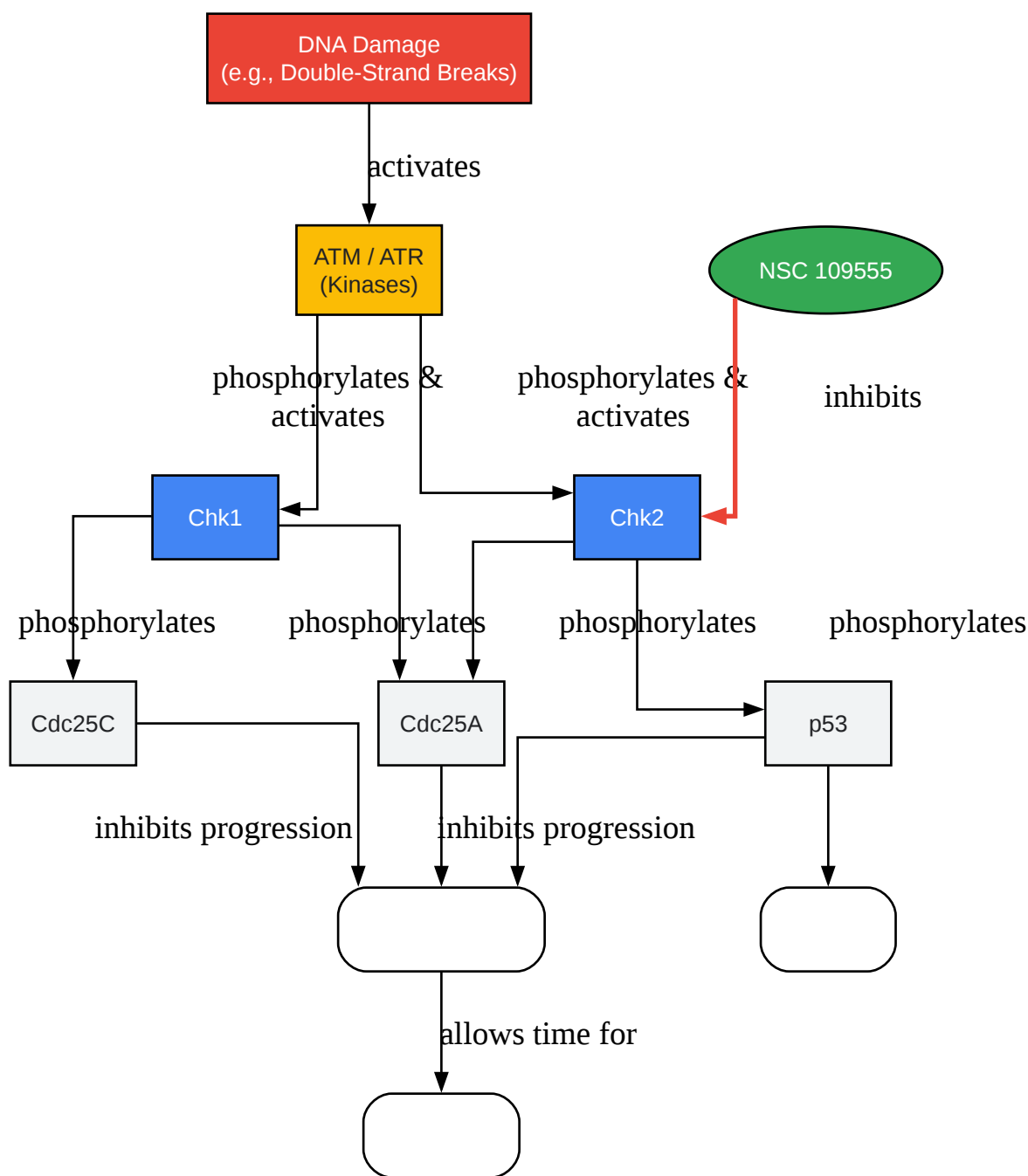
Procedure:

- Reaction Setup: The kinase reactions are set up in a 96-well plate format. Each reaction well contains the kinase assay buffer, the respective kinase (Chk1 or Chk2), and the CHKtide substrate.

- **Inhibitor Addition:** A serial dilution of **NSC 109555** in DMSO is added to the wells. Control wells receive DMSO only.
- **Initiation of Reaction:** The kinase reaction is initiated by the addition of a mixture of cold ATP and [γ - ^{33}P]ATP to a final concentration of 10 μM .
- **Incubation:** The reaction plate is incubated at room temperature for a defined period (e.g., 2 hours).
- **Termination of Reaction:** The reaction is stopped by spotting a portion of the reaction mixture onto P81 phosphocellulose paper.
- **Washing:** The P81 papers are washed multiple times with 0.75% phosphoric acid to remove unincorporated [γ - ^{33}P]ATP.
- **Detection:** The radioactivity retained on the P81 paper, corresponding to the phosphorylated substrate, is measured using a scintillation counter.
- **Data Analysis:** The percentage of kinase inhibition is calculated relative to the DMSO control. IC₅₀ values are then determined by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a sigmoidal dose-response curve.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the cellular context of Chk1 and Chk2 in the DNA damage response and a generalized workflow for assessing kinase inhibition.



[Click to download full resolution via product page](#)

Caption: Simplified DNA damage response pathway highlighting the roles of Chk1 and Chk2.



[Click to download full resolution via product page](#)

Caption: General workflow for an in vitro kinase inhibition assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. CHK1 kinase activity assay - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Crystal structure of checkpoint kinase 2 in complex with NSC 109555, a potent and selective inhibitor - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [NSC 109555: A Comparative Analysis of Checkpoint Kinase 2 (Chk2) Selectivity]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15582726/docs#nsc-109555-a-comparative-analysis-of-checkpoint-kinase-2-chk2-selectivity\]](https://www.benchchem.com/product/b15582726/docs#nsc-109555-a-comparative-analysis-of-checkpoint-kinase-2-chk2-selectivity)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)